Spectroscopic data of Methyl 2-phenoxypropanoate (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name:	*Methyl 2-phenoxypropanoate*
CAS No.:	*2065-24-9*
Cat. No.:	*B030997*

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Spectroscopic Data of Methyl 2-phenoxypropanoate: A Technical Guide

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **Methyl 2-phenoxypropanoate** (CAS 2065-24-9). Designed for researchers, scientists, and drug development professionals, this document delves into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, offering insights into the structural elucidation of this compound.

Introduction

Methyl 2-phenoxypropanoate is a chemical compound of interest in various fields of chemical research and development. Its structure, comprising a phenoxy group attached to a propanoate backbone, gives rise to a unique spectroscopic signature. Accurate interpretation of its NMR, IR, and mass spectra is crucial for its identification, purity assessment, and for understanding its chemical behavior in various applications. This guide provides a detailed analysis of its key spectroscopic features, grounded in established principles and supported by experimental data.

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Molecular Structure

The structural formula of **Methyl 2-phenoxypropanoate** is presented below. This visualization is fundamental to understanding the origin of the spectroscopic signals discussed in the subsequent sections.

Caption: Molecular Structure of **Methyl 2-phenoxypropanoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. The following sections detail the ^{1}H and ^{13}C NMR data for **Methyl 2-phenoxypropanoate**.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **Methyl 2-phenoxypropanoate** provides information on the different types of protons and their neighboring environments.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.30-7.25	m	2H	Ar-H (ortho)
~7.00-6.95	m	1H	Ar-H (para)
~6.90-6.85	m	2H	Ar-H (meta)
~4.75	q	1H	O-CH
~3.70	s	3H	O-CH_3
~1.60	d	3H	CH-CH_3

Interpretation: The aromatic region of the spectrum shows distinct multiplets for the ortho, meta, and para protons of the phenoxy group. The methine proton (O-CH) appears as a quartet due to coupling with the adjacent methyl protons. The methyl ester protons (O-CH_3) are observed as a sharp singlet, while the methyl protons of the propanoate chain (CH-CH_3) appear as a doublet.

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^{13}C NMR Spectroscopy

The carbon-13 NMR spectrum provides information about the different carbon environments in the molecule.

Chemical Shift (δ) ppm	Assignment
~173	C=O
~157	Ar-C (ipso)
~129	Ar-C (ortho)
~121	Ar-C (para)
~116	Ar-C (meta)
~72	O-CH
~52	O-CH_3
~18	CH-CH_3

Interpretation: The carbonyl carbon of the ester group is observed downfield around 173 ppm. The aromatic carbons show distinct signals, with the ipso-carbon (attached to the ether oxygen) being the most downfield among them. The aliphatic carbons of the methine, ester methyl, and propanoate methyl groups appear in the upfield region of the spectrum.

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **Methyl 2-phenoxypropanoate** exhibits characteristic absorption bands corresponding to its ester and ether functionalities.

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Wavenumber (cm^{-1})	Intensity	Assignment
~3050-3000	Medium	C-H stretch (aromatic)
~2980-2940	Medium	C-H stretch (aliphatic)
~1750	Strong	C=O stretch (ester)
~1600, ~1490	Medium	C=C stretch (aromatic)
~1250	Strong	C-O stretch (aryl ether)
~1150	Strong	C-O stretch (ester)

Interpretation: The most prominent peak in the IR spectrum is the strong absorption around 1750 cm^{-1}, which is characteristic of the carbonyl (C=O) stretching vibration of the ester group. The presence of the aromatic ring is confirmed by the C-H stretching bands above 3000 cm^{-1} and the C=C stretching bands around 1600 and 1490 cm^{-1}. The strong absorptions in the fingerprint region, particularly around 1250 cm^{-1} and 1150 cm^{-1}, correspond to the C-O stretching vibrations of the aryl ether and the ester groups, respectively.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. The electron ionization (EI) mass spectrum of **Methyl 2-phenoxypropanoate** would be expected to show the molecular ion peak and several characteristic fragment ions.

m/z	Possible Fragment
180	$[M]^+$ (Molecular Ion)
121	$[M - COOCH_3]^+$
94	$[C_6H_5OH]^+$
77	$[C_6H_5]^+$
59	$[COOCH_3]^+$

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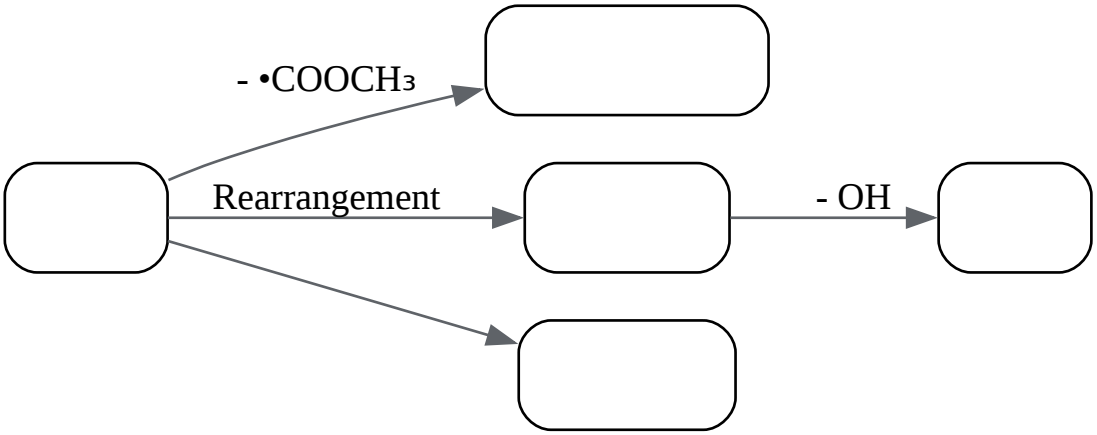
Interpretation: The molecular ion peak at m/z 180 confirms the molecular weight of **Methyl 2-phenoxypropanoate**. A key fragmentation pathway involves the loss of the methoxycarbonyl radical to give a fragment at m/z 121. Another significant fragmentation is the cleavage of the ether bond, leading to the formation of a phenol radical cation at m/z 94 and a phenyl cation at m/z 77. The fragment at m/z 59 corresponds to the methoxycarbonyl cation.



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Caption: Proposed Mass Spectrometry Fragmentation of **Methyl 2-phenoxypropanoate**.

Experimental Protocols

The following are generalized protocols for the acquisition of the spectroscopic data presented in this guide. Actual experimental parameters may vary depending on the specific instrumentation and laboratory procedures.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **Methyl 2-phenoxypropanoate** in about 0.6 mL of a deuterated solvent (e.g., $CDCl_3$) in an NMR tube. Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing.
- Data Acquisition: Acquire the ^{1}H and ^{13}C NMR spectra on a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Integrate the peaks in the ^{1}H NMR spectrum and reference the chemical

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shifts to the internal standard.

IR Spectroscopy

- Sample Preparation: For a solid sample, prepare a KBr pellet by grinding a small amount of the compound with dry potassium bromide and pressing the mixture into a thin disk. For a liquid sample, a thin film can be prepared between two salt plates (e.g., NaCl or KBr).
- Data Acquisition: Record the IR spectrum using a Fourier-transform infrared (FTIR) spectrometer over a typical range of 4000-400 cm^{-1}.
- Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry

- Sample Introduction: Introduce a dilute solution of the sample in a volatile solvent (e.g., methanol or dichloromethane) into the mass spectrometer, typically via a gas chromatograph (GC-MS) or direct infusion.
- Ionization: Use electron ionization (EI) at a standard energy of 70 eV to generate the molecular ion and fragment ions.
- Mass Analysis: Analyze the ions using a mass analyzer (e.g., quadrupole or time-of-flight) to obtain the mass-to-charge ratio (m/z) of each ion.
- Data Interpretation: Identify the molecular ion peak and propose structures for the major fragment ions to elucidate the fragmentation pattern.

Conclusion

This technical guide has provided a detailed overview of the key spectroscopic data for **Methyl 2-phenoxypropanoate**. The ^{1}H and ^{13}C NMR, IR, and mass spectral data presented, along with their interpretations, offer a comprehensive understanding of the molecular structure and functional groups of this compound. The provided experimental protocols serve as a valuable resource for researchers working with this and similar molecules.

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